

Application Note: Quantification of N-Nitrosodimethylamine (NDMA) in Ranitidine by LC-MS/MS

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Compound of Interest

Compound Name: Zantac

Cat. No.: B001178

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Introduction

In 2019, the U.S. Food and Drug Administration (FDA) and other global regulatory bodies became aware of the presence of N-nitrosodimethylamine (NDMA), a probable human carcinogen, in ranitidine medications.[1][2] This discovery led to widespread recalls and highlighted the critical need for sensitive and reliable analytical methods to quantify NDMA levels in both ranitidine drug substances (API) and finished drug products.[1][3] LC-MS/MS (Liquid Chromatography with Tandem Mass Spectrometry) has emerged as the preferred technique for this analysis due to its high sensitivity and specificity, which prevents the artificial formation of NDMA that can occur with high-temperature methods like Gas Chromatography (GC).[4][5]

This document provides a detailed protocol for the quantification of NDMA in ranitidine using a triple quadrupole LC-MS/MS system, based on methods published by regulatory agencies and industry leaders.

Experimental Protocols

This section details the complete methodology for sample preparation and instrumental analysis.

Reagents and Materials

- Solvents: LC-MS grade methanol, acetonitrile, and water.
- Reagents: LC-MS grade formic acid.
- Standards: N-Nitrosodimethylamine (NDMA) reference standard.
- Labware: Analytical balance, vortex mixer, mechanical wrist-action shaker, centrifuge, 15 mL glass or polypropylene centrifuge tubes, Class A volumetric flasks, pipettes.
- Filtration: 0.22 μ m PVDF or nylon syringe filters.
- Vials: HPLC vials with caps.

Standard Solution Preparation

- NDMA Intermediate Stock Standard (100 ng/mL): Prepare a 100 ng/mL intermediate stock solution in water or methanol from a certified NDMA reference stock standard.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Working Standard Solutions (Calibration Curve): Prepare a series of working standards by serially diluting the intermediate stock standard with water. A typical calibration range is 1.0 ng/mL to 100 ng/mL.[\[4\]](#)[\[7\]](#) For example, to prepare a 1.0 ng/mL working standard, transfer a 1.0 mL aliquot of the 100 ng/mL intermediate stock into a 100 mL volumetric flask and dilute to volume with water.[\[7\]](#) Prepare fresh daily.[\[4\]](#)[\[7\]](#)

Sample Preparation

3.1 Ranitidine Drug Substance (API)

- Accurately weigh 120 mg of the ranitidine drug substance into a 15 mL centrifuge tube.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Add 4.0 mL of water.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- Mix the solution using a vortex mixer until the substance is completely dissolved.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- The solution is now ready for filtration and analysis.

3.2 Ranitidine Drug Product (Tablets)

- Crush a sufficient number of tablets to obtain a powder corresponding to a target ranitidine concentration of 30 mg/mL.[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Transfer the accurately weighed powder into a 15 mL centrifuge tube.[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Add the appropriate volume of water to achieve the 30 mg/mL concentration (e.g., add 4.0 mL for 120 mg of API).[\[7\]](#)[\[8\]](#)
- Vortex the mixture for approximately one minute.[\[1\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Place the tube on a mechanical shaker and shake for 40 minutes.[\[1\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Centrifuge the sample for 15 minutes at 4,500 rpm.[\[1\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Filter the resulting supernatant through a 0.22 μ m PVDF syringe filter, discarding the first 1 mL.[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Transfer the filtered sample into an HPLC vial for LC-MS/MS analysis.[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

LC-MS/MS Instrumental Conditions

The following are typical parameters; they may require optimization based on the specific instrumentation used.

4.1 Liquid Chromatography (LC)

Parameter	Value
HPLC System	UHPLC system with a temperature-controlled autosampler and column compartment
Column	ACE Excel C18-AR, 3 μ m, 50 x 4.6 mm, or equivalent[7][8]
Column Temp.	30 °C[4][6][8]
Autosampler Temp.	4 - 8 °C[4][8]
Mobile Phase A	0.1% Formic Acid in Water[4][6][7][8]
Mobile Phase B	0.1% Formic Acid in Acetonitrile[4][6]
Flow Rate	0.5 mL/min[4][6]
Injection Volume	3 μ L[4]
Gradient Program	Time (min)
0.0	
1.0	
3.0	
7.0	
9.0	
9.1	
14.0	

A diverter valve is often recommended to direct the high-concentration ranitidine peak to waste after the NDMA peak has eluted, preventing contamination of the mass spectrometer source.[1]

4.2 Mass Spectrometry (MS)

Parameter	Value
Instrument	Triple Quadrupole Mass Spectrometer
Ion Source	Atmospheric Pressure Chemical Ionization (APCI)[9][10][11][12]
Polarity	Positive Ion Mode[9][10][11]
MRM Transitions	Analyte
NDMA	
NDMA	
Sheath Gas Flow	55 (arbitrary units)[4][13]
Aux Gas Flow	15 (arbitrary units)[4][13]
Spray Voltage	3.5 kV[4][13]
Capillary Temp.	400 °C[4][13]
Aux Gas Heater Temp.	350 °C[4][13]

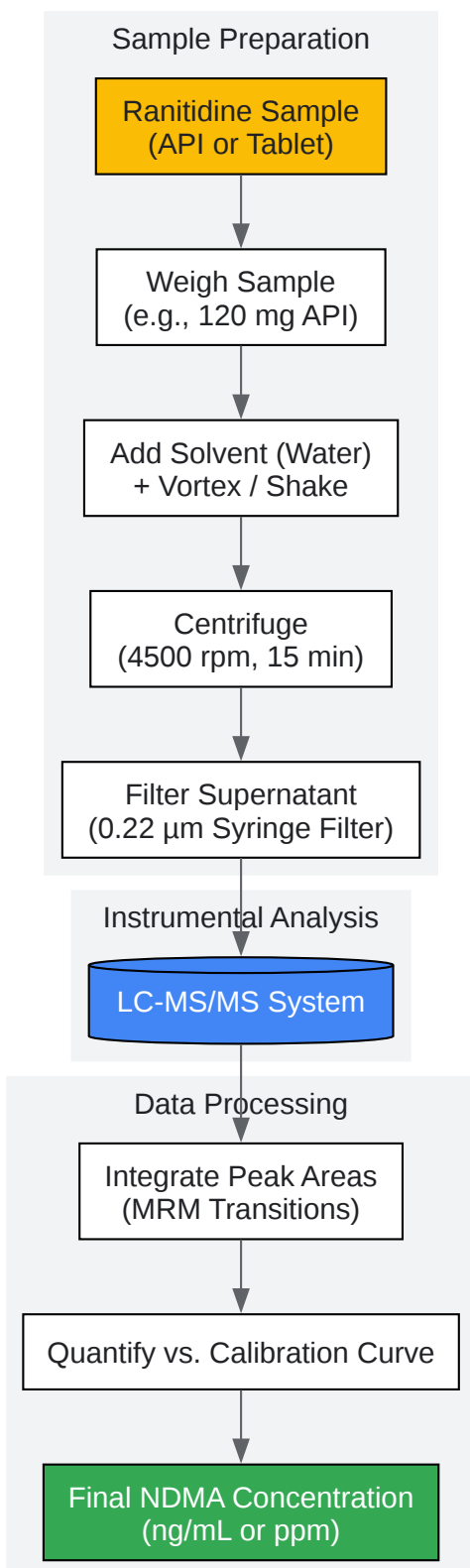
Data Presentation

The table below summarizes the quantitative performance from various published LC-MS/MS methods for NDMA in ranitidine.

Method / Instrument	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Linearity Range	Reference
FDA LC-HRMS	0.32 ng/mL (0.011 ppm)	1.0 ng/mL (0.033 ppm)	1.0 - 100 ng/mL	[4]
FDA LC-MS/MS (QQQ)	0.3 ng/mL (0.01 ppm)	1.0 ng/mL (0.033 ppm)	1.0 - 100 ng/mL	[7]
Waters UPLC-MS/MS	-	0.025 - 0.1 ng/mL	-	[9] [10]
ESI-LC-MS/MS	1.0 ng/mL	3.0 ng/mL	3 - 100 ng/mL	[11]
LC-MS/MS	0.3 ng/mL	1.0 ng/mL	1 - 50 ng/mL	[14]

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the NDMA quantification protocol.



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Workflow for NDMA quantification in ranitidine.

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- To cite this document: BenchChem. [Application Note: Quantification of N-Nitrosodimethylamine (NDMA) in Ranitidine by LC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b001178#lc-ms-ms-method-for-ndma-quantification-in-ranitidine>]

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